

A Senior Application Scientist's Guide to Method Selection and Experimental Design

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-Acetyl-2-deoxy-2-amino-galactose*

Cat. No.: *B7819370*

[Get Quote](#)

For researchers and drug development professionals in the field of targeted hepatic delivery, the interaction between N-acetylgalactosamine (GalNAc) ligands and the asialoglycoprotein receptor (ASGPR) is of paramount importance. The ASGPR, a C-type lectin highly expressed on the surface of hepatocytes, provides a direct and efficient pathway into the liver.^{[1][2]} The affinity of this binding is a critical determinant of the efficacy of GalNAc-conjugated therapeutics, such as small interfering RNAs (siRNAs) and antisense oligonucleotides (ASOs).^{[3][4]}

Optimizing this interaction requires precise and reliable quantification of binding affinity. A multivalent display of GalNAc moieties, typically a trivalent cluster, is known to dramatically increase binding affinity by orders of magnitude compared to a single GalNAc sugar, a phenomenon known as the "cluster effect".^{[5][6][7]} Validating the binding characteristics of novel GalNAc-based constructs is therefore a foundational step in preclinical development.

This guide provides an in-depth comparison of the primary in vitro biophysical assays used to characterize the binding of GalNAc ligands to ASGPR. We will move beyond simple protocol recitation to explore the causality behind experimental choices, empowering you to select and design the most appropriate assay for your research question.

Comparative Overview of Key Binding Assays

Choosing the right assay depends on the specific information required, the stage of research, available sample quantity, and desired throughput. The four most common and powerful techniques are Surface Plasmon Resonance (SPR), Isothermal Titration Calorimetry (ITC), Fluorescence Polarization (FP), and other competitive binding assays. Each provides a unique window into the molecular interaction.

Parameter	Surface Plasmon Resonance (SPR)	Isothermal Titration Calorimetry (ITC)	Fluorescence Polarization (FP)
Primary Output	Kinetics (k_{on} , k_{off}), Affinity (K_D)	Thermodynamics (ΔH , ΔS), Affinity (K_D), Stoichiometry (n)	Affinity (K_D , IC50)
Label Requirement	Label-free	Label-free	Requires fluorescent label on a tracer ligand
Throughput	Low to Medium	Low	High
Sample Consumption	Low (μg of protein)	High (mg of protein)	Very Low (ng- μg)
Principle	Mass change at a surface (Refractive Index)[8]	Heat change in solution[9]	Change in molecular rotation speed in solution[10][11]
Key Advantage	Provides full kinetic profile (on/off rates)	Gold standard for thermodynamic characterization	Homogeneous, high-throughput screening (HTS) amenable[12]

Surface Plasmon Resonance (SPR): A Real-Time View of Kinetics

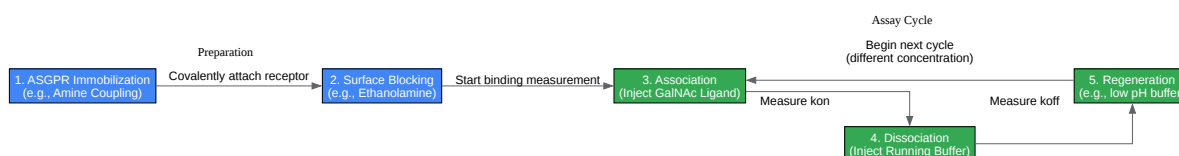
SPR is a powerful, label-free optical technique that measures binding interactions in real time. [13] It provides not only the equilibrium dissociation constant (K_D) but also the association (k_{on}) and dissociation (k_{off}) rate constants, offering deeper insight into the binding mechanism.

Expertise & Causality: The "Why" of SPR

We choose SPR when understanding the dynamics of the interaction is critical. For instance, a therapeutic ligand with a slow off-rate (low k_{off}) may exhibit a prolonged pharmacodynamic effect due to a longer residence time on the receptor. SPR is one of the few techniques that can directly measure these kinetic parameters.[8][13] The method involves immobilizing one binding partner (the "ligand," typically ASGPR) onto a sensor chip and flowing the other partner (the "analyte," the GalNAc conjugate) over the surface.[14] Binding causes a change in mass at the surface, which alters the refractive index and is detected as a change in Response Units (RU).[14]

Experimental Workflow & Diagram

The typical SPR experiment follows a logical sequence of steps designed to ensure data quality and integrity.



[Click to download full resolution via product page](#)

Caption: Standard workflow for an SPR binding assay.

Protocol: SPR Analysis of GalNAc-ASGPR Binding

This protocol is a self-validating system, incorporating steps for surface performance testing and control subtractions to ensure the measured binding is specific.

- Immobilization of ASGPR (Ligand):
 - Rationale: Covalently attaching the receptor to the sensor surface provides a stable baseline for measurements. Amine coupling is a common and robust method.[\[15\]](#)
 - Step 1: Activate a CM5 sensor chip surface with a 1:1 mixture of 0.1 M N-hydroxysuccinimide (NHS) and 0.4 M N-(3-dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC).
 - Step 2: Inject recombinant human ASGPR (typically at 10-50 µg/mL in 10 mM sodium acetate, pH 4.5) over the activated surface until the desired immobilization level (e.g., 2000-4000 RU) is reached.
 - Step 3: Inject 1 M ethanolamine-HCl (pH 8.5) to deactivate any remaining active esters and block non-specific binding sites on the surface.[\[15\]](#)
 - Step 4: Create a reference flow cell by performing the activation and blocking steps without injecting ASGPR. This is crucial for subtracting bulk refractive index changes and non-specific binding.
- Binding Analysis (Analyte Injection):
 - Rationale: Injecting the GalNAc ligand over the ASGPR and reference surfaces at various concentrations allows for the determination of concentration-dependent binding kinetics.
 - Step 1: Prepare a dilution series of the GalNAc-conjugated molecule in a suitable running buffer (e.g., HBS-P+ with 10 mM CaCl₂, as ASGPR binding is calcium-dependent).[\[16\]](#)[\[17\]](#)
The concentration range should span at least 10-fold below and 10-fold above the expected K_D.[\[14\]](#)
 - Step 2 (Association): Inject the lowest concentration of the GalNAc ligand over both flow cells for a defined period (e.g., 180 seconds) to monitor the binding phase.
 - Step 3 (Dissociation): Switch back to flowing only the running buffer over the chip for an extended period (e.g., 600 seconds) to monitor the dissociation of the complex.

- Step 4 (Regeneration): Inject a mild regeneration solution (e.g., 10 mM Glycine-HCl, pH 2.5) to remove any remaining bound analyte and prepare the surface for the next cycle. This step must be optimized to ensure complete removal without damaging the immobilized receptor.
- Step 5: Repeat steps 2-4 for each concentration in the dilution series, typically from lowest to highest concentration.
- Data Analysis:
 - Rationale: Fitting the binding data to a kinetic model extracts the rate constants.
 - Step 1: Process the raw data by subtracting the reference flow cell signal from the active flow cell signal for each concentration.
 - Step 2: Fit the resulting sensorgrams to a suitable binding model (e.g., 1:1 Langmuir binding model) using the instrument's analysis software.
 - Step 3: The fitting will yield values for k_{on} (association rate), k_{off} (dissociation rate), and the equilibrium dissociation constant ($K_D = k_{off} / k_{on}$).

Isothermal Titration Calorimetry (ITC): The Gold Standard for Thermodynamics

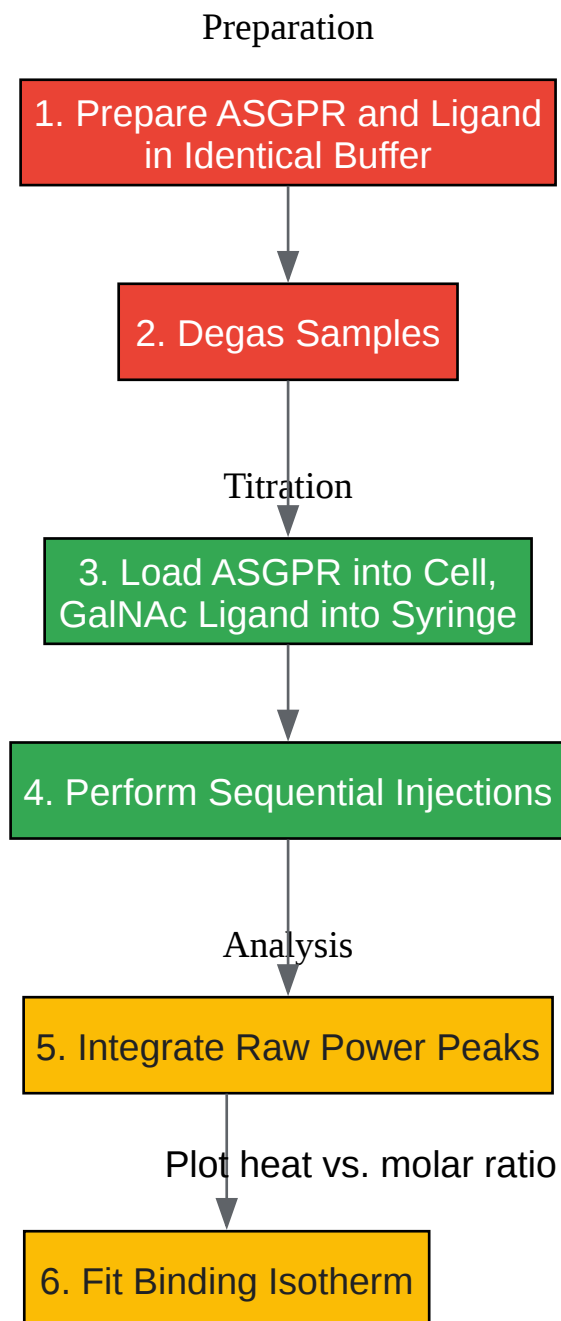
ITC directly measures the heat released or absorbed during a binding event.^[18] This makes it the only technique that can directly determine all thermodynamic parameters in a single experiment: the binding affinity (K_D), reaction stoichiometry (n), and the enthalpy (ΔH) and entropy (ΔS) of binding.^{[9][19]}

Expertise & Causality: The "Why" of ITC

We choose ITC when a complete thermodynamic profile of the interaction is needed. This information is invaluable for lead optimization, as it reveals the driving forces behind binding (enthalpy-driven vs. entropy-driven).^[20] For example, a highly favorable enthalpy change (large negative ΔH) often indicates strong hydrogen bonding and van der Waals interactions. The experiment is performed in solution without labels or immobilization, representing the interaction in its native state.^[9]

Experimental Workflow & Diagram

An ITC experiment involves titrating one binding partner into the other and measuring the resulting heat changes.



[Click to download full resolution via product page](#)

Caption: The three phases of an ITC experiment.

Protocol: ITC Analysis of GalNAc-ASGPR Binding

Trustworthy ITC data hinges on meticulous sample preparation, especially buffer matching, to eliminate artifacts from heats of dilution and mismatch.[\[21\]](#)[\[22\]](#)

- Sample Preparation:
 - Rationale: This is the most critical phase for high-quality ITC data. Any mismatch in the buffer composition between the protein in the cell and the ligand in the syringe will generate heat, obscuring the true binding signal.
 - Step 1: Dialyze the purified recombinant ASGPR extensively against the final experimental buffer (e.g., 20 mM HEPES, 150 mM NaCl, 10 mM CaCl₂, pH 7.4).
 - Step 2: Dissolve the purified GalNAc ligand in the exact same final dialysis buffer. This step of using the dialysate is non-negotiable for accuracy.
 - Step 3: Accurately determine the concentration of both ASGPR and the GalNAc ligand using a reliable method (e.g., A280 for protein, NMR for ligand).
 - Step 4: Thoroughly degas both solutions immediately before the experiment to prevent air bubbles in the cell or syringe.
- Experimental Setup and Titration:
 - Rationale: The concentrations should be chosen to satisfy the "c-window" ($c = \eta[M]/K_D$), ideally between 10 and 1000, to ensure a well-defined sigmoidal binding curve.[\[21\]](#)
 - Step 1: Set the experimental temperature (e.g., 25°C).
 - Step 2: Load the sample cell (typically ~200 μ L) with ASGPR solution (e.g., 10-20 μ M).
 - Step 3: Load the injection syringe (typically ~40 μ L) with the GalNAc ligand solution, at a concentration 10-15 times higher than the ASGPR concentration (e.g., 150-300 μ M).[\[23\]](#)

- Step 4: Program a series of small injections (e.g., one initial 0.4 μL injection followed by 19 injections of 2 μL) with sufficient spacing (e.g., 150 seconds) to allow the signal to return to baseline.
- Control Experiments and Data Analysis:
 - Rationale: A control titration is essential to determine the heat of dilution of the ligand, which must be subtracted from the experimental data.[\[22\]](#)
 - Step 1: Perform a control experiment by titrating the GalNAc ligand from the syringe into the sample cell containing only the matched buffer.
 - Step 2: Integrate the raw power peaks from the primary binding experiment to determine the heat change (ΔH) for each injection.
 - Step 3: Subtract the heat of dilution values from the control experiment.
 - Step 4: Plot the corrected heat per mole of injectant against the molar ratio of ligand to protein.
 - Step 5: Fit the resulting binding isotherm to a suitable model (e.g., one set of sites) to determine K_D ($1/K_A$), n (stoichiometry), and ΔH . The Gibbs free energy (ΔG) and entropy (ΔS) can then be calculated using the equation: $\Delta G = -RT\ln(K_A) = \Delta H - T\Delta S$.

Fluorescence Polarization (FP): A High-Throughput Solution

FP is a solution-based technique that measures changes in the apparent size of a molecule by monitoring its rotational speed.[\[12\]](#) It is particularly well-suited for high-throughput screening (HTS) of compound libraries due to its speed, low sample consumption, and homogeneous format.[\[12\]](#)[\[24\]](#)

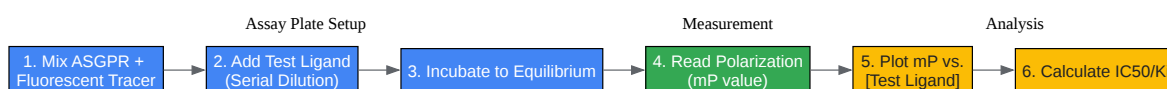
Expertise & Causality: The "Why" of FP

We turn to FP when the primary goal is to screen many compounds quickly or when the available amount of receptor is limited. The assay relies on a small, fluorescently labeled version of a known ligand (a "tracer"). When the tracer is unbound, it tumbles rapidly in

solution, and the light it emits is depolarized.[11] When it binds to the much larger ASGPR, its rotation slows dramatically, and the emitted light remains highly polarized.[10] An unlabeled test compound (e.g., a new GalNAc ligand) that binds to ASGPR will displace the tracer, causing a decrease in polarization. This makes FP an ideal format for competitive binding assays.[25]

Experimental Workflow & Diagram

The FP competitive assay is a straightforward mix-and-read procedure.



[Click to download full resolution via product page](#)

Caption: Workflow for a competitive FP binding assay.

Protocol: FP Competitive Assay for GalNAc Ligands

A robust FP assay requires careful optimization of tracer and receptor concentrations to achieve a stable assay window (the difference in polarization between bound and free tracer).

- Assay Development and Optimization:
 - Rationale: Before screening, the optimal concentrations of ASGPR and the fluorescent tracer must be determined to provide a sufficient signal-to-noise ratio and assay window.
 - Step 1 (Tracer Selection): Synthesize or procure a fluorescently labeled GalNAc ligand (e.g., a triantennary GalNAc conjugated to fluorescein or another suitable fluorophore). The tracer must be purified to remove free dye.[26]
 - Step 2 (Receptor Titration): In a microplate, create a serial dilution of ASGPR in assay buffer (e.g., PBS with 10 mM CaCl₂ and 0.01% Tween-20). Add a fixed, low concentration of the fluorescent tracer (e.g., 1-5 nM) to all wells.

- Step 3: Incubate to equilibrium (e.g., 30-60 min at room temperature).
- Step 4: Read the fluorescence polarization (in millipolarization units, mP) on a suitable plate reader.
- Step 5: Plot mP versus ASGPR concentration and determine the K_D of the tracer. The optimal ASGPR concentration for the competitive assay is typically the concentration that gives 50-80% of the maximum polarization signal.
- Competitive Binding Experiment:
 - Rationale: By adding an unlabeled competitor, we can measure its ability to displace the bound tracer, which is directly related to its binding affinity.
 - Step 1: Prepare a serial dilution of the unlabeled test GalNAc ligand.
 - Step 2: In a 384-well plate, add the fixed, pre-determined concentrations of ASGPR and fluorescent tracer to all wells.[\[24\]](#)
 - Step 3: Add the test ligand dilution series to the plate. Include "high" controls (receptor + tracer, no competitor) and "low" controls (tracer only, no receptor).
 - Step 4: Incubate to allow the binding to reach equilibrium.
 - Step 5: Measure the fluorescence polarization.
- Data Analysis:
 - Rationale: The dose-response curve allows for the calculation of the IC_{50} , which reflects the potency of the test ligand.
 - Step 1: Plot the mP values against the logarithm of the test ligand concentration.
 - Step 2: Fit the data to a sigmoidal dose-response curve (variable slope) to determine the IC_{50} value (the concentration of test ligand that displaces 50% of the bound tracer).
 - Step 3: The IC_{50} can be converted to an inhibition constant (K_i) using the Cheng-Prusoff equation, which requires the K_D of the tracer determined in the development phase.

Conclusion: Selecting the Right Tool for the Job

The accurate determination of binding affinity is a cornerstone of developing effective GalNAc-targeted therapies. Each of the assays described here—SPR, ITC, and FP—offers a robust and validated method for this purpose, but they answer different questions.

- Use Surface Plasmon Resonance when you need detailed kinetic information (on- and off-rates) and have moderate amounts of purified receptor.
- Use Isothermal Titration Calorimetry when you require a complete thermodynamic profile (ΔH , ΔS) and a label-free, in-solution measurement of affinity and stoichiometry, and have ample amounts of pure sample.
- Use Fluorescence Polarization when your priority is high-throughput screening of many compounds or when sample quantities are limited.

By understanding the fundamental principles and the rationale behind the experimental steps of each technique, researchers can confidently select the optimal assay, generate high-quality, reliable data, and accelerate the development of next-generation liver-targeted medicines.

References

- Strategic design of GalNAc-helical peptide ligands for efficient liver targeting. Nature Communications. Available at: [\[Link\]](#)
- Asialoglycoprotein receptor 1: a multifaceted receptor in the liver and cardiovascular system. Frontiers in Cardiovascular Medicine. Available at: [\[Link\]](#)
- Surface Plasmon Resonance: A Sensitive Tool to Study Protein-Protein Interactions. Springer Link. Available at: [\[Link\]](#)
- Tips for troubleshooting a fluorescence polarization assay for protein-DNA binding?. ResearchGate. Available at: [\[Link\]](#)
- Liver-Targeted Delivery of Oligonucleotides with N-Acetylgalactosamine Conjugation. ACS Omega. Available at: [\[Link\]](#)

- Best Practices for Isothermal Titration Calorimetry to Study Binding Interactions – Part 1. Malvern Panalytical. Available at: [\[Link\]](#)
- Asialoglycoprotein receptor (ASGPR): a peculiar target of liver-specific autoimmunity. Journal of Autoimmunity. Available at: [\[Link\]](#)
- Asialoglycoprotein receptor. Wikipedia. Available at: [\[Link\]](#)
- Development of novel high-throughput biochemical competition assays to identify ligands of human asialoglycoprotein receptor 1. SLAS Discovery. Available at: [\[Link\]](#)
- GalNAc-L96 – A Key Molecule for Efficient RNA Targeted Delivery. Watson International. Available at: [\[Link\]](#)
- Asialoglycoprotein Receptor (ASGPR). Gosset. Available at: [\[Link\]](#)
- Analysis of the molecular interaction of asialoglycoprotein receptor with its ligands using surface plasmon resonance spectroscopy. Public Health Toxicology. Available at: [\[Link\]](#)
- Best Practices for Isothermal Titration Calorimetry to study binding interactions – Part 3. Malvern Panalytical. Available at: [\[Link\]](#)
- Principle and Protocol of Surface Plasmon Resonance (SPR). Creative BioMart. Available at: [\[Link\]](#)
- Surface Plasmon Resonance Analysis of the Protein-protein Binding Specificity Using Autolab ESPRIT. Bio-protocol. Available at: [\[Link\]](#)
- Protein Ligand Interactions Using Surface Plasmon Resonance. Springer Link. Available at: [\[Link\]](#)
- Hepatocyte targeting via the asialoglycoprotein receptor. RSC Publishing. Available at: [\[Link\]](#)
- Isothermal Titration Calorimetry. The Huck Institutes. Available at: [\[Link\]](#)
- FP Assay Troubleshooting?. ResearchGate. Available at: [\[Link\]](#)
- Protein-Protein Interactions: Surface Plasmon Resonance. PubMed. Available at: [\[Link\]](#)

- How to Assess Binding in Drug Discovery. TA Instruments. Available at: [\[Link\]](#)
- Multivalent targeting of the asialoglycoprotein receptor by virus-like particles. PMC - NIH. Available at: [\[Link\]](#)
- Isothermal Titration Calorimetry (ITC) for Binding Characterization in Pharmaceutical Research. TA Instruments. Available at: [\[Link\]](#)
- Fluorescence polarization help. Reddit. Available at: [\[Link\]](#)
- Establishing and optimizing a fluorescence polarization assay. Molecular Devices. Available at: [\[Link\]](#)
- Fluorescence Polarization Assay Protocol: A Step-by-Step Guide for Accurate Measurements. nanomicronspheres. Available at: [\[Link\]](#)
- Efficient Liver Targeting by Polyvalent Display of a Compact Ligand for the Asialoglycoprotein Receptor. PMC - PubMed Central. Available at: [\[Link\]](#)
- Effect of length on the ASGR binding of (A) three GalNAc and (B) one... ResearchGate. Available at: [\[Link\]](#)
- Strategic design of GalNAc-helical peptide ligands for efficient liver targeting. Nature Communications. Available at: [\[Link\]](#)
- Fluorescence Polarization Assay Protocol: A Step-by-Step Guide for Accurate Measurements. nanomicronspheres. Available at: [\[Link\]](#)
- Isothermal titration calorimetry for studying protein-ligand interactions. PubMed. Available at: [\[Link\]](#)
- Analysis of protein-ligand interactions by fluorescence polarization. PMC - PubMed Central. Available at: [\[Link\]](#)
- Direct Measurement of Glyconanoparticles and Lectin Interactions by Isothermal Titration Calorimetry. PMC - NIH. Available at: [\[Link\]](#)

- Supporting Information Assay for fluorescence polarization (FP) assay to identify small-molecule inhibitors of the Keap1-Nrf2 i. pubs.acs.org. Available at: [\[Link\]](#)
- Fluorescence Polarization (FP). Molecular Devices. Available at: [\[Link\]](#)
- A. Structures and binding affinities of natural ASGPR ligands Gal (1)... ResearchGate. Available at: [\[Link\]](#)
- Isothermal Titration Calorimetry of Protein-Protein Interactions. Yale University. Available at: [\[Link\]](#)
- Chapter 9. Isothermal titration calorimetry. Moodle@Units. Available at: [\[Link\]](#)
- Isothermal titration calorimetry of protein-protein interactions. PubMed - NIH. Available at: [\[Link\]](#)
- Surface plasmon resonance analysis. (A, B and C) SPR analysis of serial... ResearchGate. Available at: [\[Link\]](#)
- Evaluation of GalNAc-siRNA Conjugate Activity in Pre-clinical Animal Models with Reduced Asialoglycoprotein Receptor Expression. NIH. Available at: [\[Link\]](#)
- Delivery of Oligonucleotides to the Liver with GalNAc: From Research to Registered Therapeutic Drug. PMC - PubMed Central. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Asialoglycoprotein receptor - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. medchemexpress.com [\[medchemexpress.com\]](https://medchemexpress.com)
- 3. Liver-Targeted Delivery System with tri-GalNAc Conjugates [\[bldpharm.com\]](https://bldpharm.com)
- 4. pubs.acs.org [\[pubs.acs.org\]](https://pubs.acs.org)

- [5. GalNAc Clusters in Drug Delivery | Blog | Biosynth \[biosynth.com\]](#)
- [6. Hepatocyte targeting via the asialoglycoprotein receptor - RSC Medicinal Chemistry \(RSC Publishing\) DOI:10.1039/D4MD00652F \[pubs.rsc.org\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Surface Plasmon Resonance: A Sensitive Tool to Study Protein-Protein Interactions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Isothermal titration calorimetry for studying protein-ligand interactions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Fluorescence Polarization Assay Protocol: A Step-by-Step Guide for Accurate Measurements - nanomicronspheres \[nanomicronspheres.com\]](#)
- [11. Fluorescence Polarization \(FP\)—Note 1.4 | Thermo Fisher Scientific - FR \[thermofisher.com\]](#)
- [12. Fluorescence Polarization \(FP\) | Molecular Devices \[moleculardevices.com\]](#)
- [13. Protein-Protein Interactions: Surface Plasmon Resonance - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. Principle and Protocol of Surface Plasmon Resonance \(SPR\) - Creative BioMart \[creativebiomart.net\]](#)
- [15. bio-protocol.org \[bio-protocol.org\]](#)
- [16. Frontiers | Asialoglycoprotein receptor 1: a multifaceted receptor in the liver and cardiovascular system \[frontiersin.org\]](#)
- [17. Asialoglycoprotein receptor \(ASGPR\): a peculiar target of liver-specific autoimmunity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. moodle2.units.it \[moodle2.units.it\]](#)
- [19. Isothermal titration calorimetry of protein-protein interactions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. ITC for Binding Characterization in Pharmaceutical Research \[tainstruments.com\]](#)
- [21. researchgate.net \[researchgate.net\]](#)
- [22. Best Practices for Isothermal Titration Calorimetry to study binding interactions – Part 3 | Malvern Panalytical \[malvernpanalytical.com\]](#)
- [23. Isothermal Titration Calorimetry | Biomolecular Interactions Facility | The Huck Institutes \(en-US\) \[huck.psu.edu\]](#)

- 24. Development of novel high-throughput biochemical competition assays to identify ligands of human asialoglycoprotein receptor 1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Analysis of protein-ligand interactions by fluorescence polarization - PMC [pmc.ncbi.nlm.nih.gov]
- 26. Establishing and optimizing a fluorescence polarization assay [moleculardevices.com]
- To cite this document: BenchChem. [A Senior Application Scientist's Guide to Method Selection and Experimental Design]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7819370/docs#a-senior-application-scientist-s-guide-to-method-selection-and-experimental-design]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check